

Independent Verification of Published Erythrinasinate B NMR Data: A Case of Unavailable Data

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Compound of Interest		
Compound Name:	Erythrinasinate B	
Cat. No.:	B172644	Get Quote

A comprehensive search for the published Nuclear Magnetic Resonance (NMR) data of **Erythrinasinate B** for independent verification has revealed that the primary spectroscopic data for this compound is not publicly available. While literature mentions the isolation of a compound class referred to as "erythrinasinate," specific data for an entity explicitly named "**Erythrinasinate B**," including its ¹H and ¹³C NMR spectra, could not be located in accessible scientific databases and publications.

The initial investigation aimed to locate the original publication detailing the structure elucidation of **Erythrinasinate B** and any subsequent independent studies that would serve as a basis for a comparative analysis. However, the search did not yield a specific scientific paper presenting the NMR spectral data for "**Erythrinasinate B**."

One study was identified that reported the isolation of a compound designated as "erythrinasinate" from the plant Erythrina burttii. Unfortunately, this publication, likely a doctoral thesis, and its associated raw data are not readily accessible through standard scientific search engines and databases. Consequently, the foundational information required to perform an independent verification and comparison of NMR data is absent.

Without the original published ¹H and ¹³C NMR chemical shifts and coupling constants for **Erythrinasinate B**, a comparative guide cannot be constructed. The core requirement of presenting quantitative data in structured tables and providing detailed experimental protocols for verification is therefore unachievable.



In the interest of providing a useful framework for researchers, a generalized workflow for the independent verification of natural product NMR data is presented below. This workflow outlines the necessary steps and logical relationships that would be followed if the data for **Erythrinasinate B** were available.

Experimental Workflow: Independent Verification of NMR Data

The process of independently verifying the NMR data of a natural product like **Erythrinasinate B** would typically involve the following steps:

- Isolation of the Compound: The first step is the collection and extraction of the plant material, in this case, a species of the Erythrina genus. This is followed by chromatographic separation techniques to isolate the pure compound.
- NMR Data Acquisition: The isolated compound is then subjected to a series of NMR experiments, including ¹H NMR, ¹³C NMR, and 2D NMR (e.g., COSY, HSQC, HMBC), to determine its chemical structure.
- Data Comparison: The newly acquired NMR data is then meticulously compared with the
 originally published data. This involves comparing chemical shifts (δ), coupling constants (J),
 and correlation signals in 2D spectra.
- Structure Confirmation or Revision: Based on the comparison, a conclusion is drawn as to whether the original structure is confirmed or if a revision is necessary.

The logical flow of this verification process is illustrated in the diagram below.

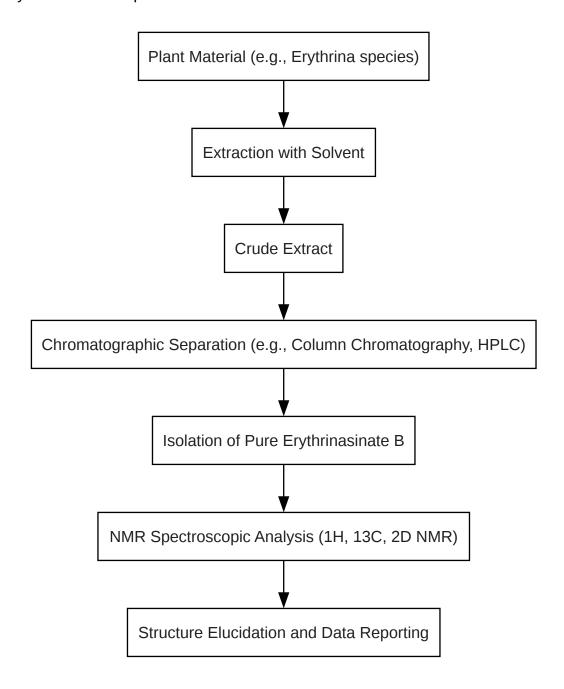




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Caption: Logical workflow for the comparison and verification of NMR data.

The following diagram illustrates a generalized experimental workflow for the isolation and NMR analysis of a natural product.



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Caption: Generalized experimental workflow for natural product isolation and NMR analysis.



Conclusion:

Due to the unavailability of published NMR data for a compound specifically identified as "Erythrinasinate B," an independent verification and comparative analysis cannot be performed at this time. Researchers and scientists interested in this particular compound are encouraged to seek out the primary thesis that first reported the isolation of "erythrinasinate" from Erythrina burttii or to perform a de novo isolation and structure elucidation. Should the NMR data for Erythrinasinate B become publicly available in the future, a thorough comparative guide could then be developed.

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